

# Personal protective equipment for handling AF64394

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## Compound of Interest

Compound Name: AF64394

Cat. No.: B15603195

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## Essential Safety and Handling Guide for AF64394

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **AF64394**, a potent and selective GPR3 inverse agonist. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, the following personal protective equipment and engineering controls are mandatory when handling **AF64394**.

Control Type	Specification	Purpose
Engineering Controls	Process enclosures, local exhaust ventilation, or other engineering controls	To keep airborne levels below recommended exposure limits, especially where dust may be generated.
Eye Protection	Safety glasses with side-shields conforming to EN166	To protect eyes from splashes or dust.
Hand Protection	Impervious gloves	To prevent skin contact.
Body Protection	Appropriate protective clothing	To protect skin from accidental contact.
Respiratory Protection	Not generally required with adequate ventilation	Use an approved/certified respirator if ventilation is inadequate or dust is formed.

## Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **AF64394** and ensuring a safe laboratory environment.

### Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Provide appropriate exhaust ventilation in areas where dust may be formed.[\[1\]](#)
- Wash hands thoroughly after handling and before eating, smoking, or using the lavatory.[\[1\]](#)
- Contaminated clothing should be changed immediately.[\[1\]](#)

### Storage:

- Keep the container tightly closed.[\[1\]](#)

- Store in a dry and well-ventilated place.[\[1\]](#)
- The recommended storage temperature is -20°C.
- For long-term storage of a stock solution, -80°C is recommended for up to 2 years, and -20°C for up to 1 year.[\[2\]](#)

## Accidental Release and Exposure Procedures

In the event of a spill or exposure, immediate and appropriate action is necessary.

Spill or Leak:

- Small Spill: Sweep up the material and place it in a suitable container for disposal according to local regulations.[\[1\]](#)
- Large Spill: Shovel the material into suitable containers for disposal according to local regulations.[\[1\]](#)
- Avoid dust formation and breathing dust.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Do not allow the product to enter drains.[\[1\]](#)

Exposure:

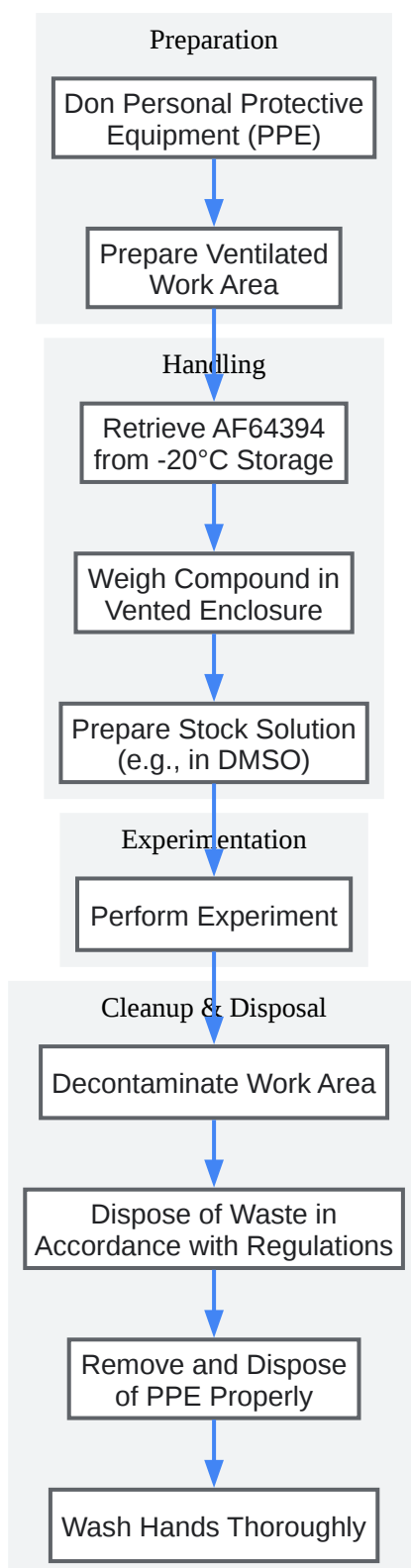
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration.[\[1\]](#)
- Skin Contact: Wash off with soap and plenty of water.[\[1\]](#)
- Eye Contact: Flush eyes with water as a precaution.[\[1\]](#)
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.[\[1\]](#)

## Disposal Plan

Dispose of **AF64394** and its container in accordance with all applicable local, state, and federal regulations. Do not allow the product to enter drains or waterways.

## Experimental Workflow for Handling **AF64394**

The following diagram outlines the standard procedure for safely handling **AF64394** from receipt to disposal.



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Figure 1. Standard workflow for handling **AF64394**.

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## References

- 1. peptide.com [peptide.com]
- 2. medchemexpress.com [medchemexpress.com]
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